

Dibromochloronitromethane: A Newly Identified Disinfection Byproduct - A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibromochloronitromethane*

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Introduction

Water disinfection processes are critical for public health, primarily through the inactivation of pathogenic microorganisms. However, these processes can lead to the formation of unintended disinfection byproducts (DBPs). While traditional DBPs like trihalomethanes (THMs) and haloacetic acids (HAAs) are well-documented and regulated, there is a growing concern over newly identified, unregulated DBPs. Among these, the class of halonitromethanes (HNMs) has garnered significant attention due to their potential health risks. This technical guide focuses on a specific HNM, **dibromochloronitromethane** (DBCNM), providing a comprehensive overview of its chemical properties, formation, toxicology, and analytical methodologies.

Dibromochloronitromethane is a nitrogenous DBP formed from the reaction of disinfectants (such as chlorine or ozone) with natural organic matter (NOM) and bromide present in the source water.^[1] Emerging research indicates that HNMs, including DBCNM, can be significantly more cytotoxic and genotoxic than some regulated DBPs, highlighting the need for a deeper understanding of their potential impact on human health.^{[2][3]} This guide aims to consolidate the current scientific knowledge on DBCNM to support further research and risk assessment.

Chemical and Physical Properties

Dibromochloronitromethane ($\text{CBr}_2\text{ClNO}_2$) is a volatile organic compound. While specific experimental data for all physical properties are not readily available, its properties can be inferred from related halonitromethanes.

Property	Value	Reference
Molecular Formula	$\text{CBr}_2\text{ClNO}_2$	[2]
Molecular Weight	253.28 g/mol	Inferred from atomic weights
Appearance	Likely a colorless to yellow liquid	Inferred from related compounds
Solubility	Sparingly soluble in water	Inferred from related compounds
Volatility	Expected to be volatile	Inferred from related compounds

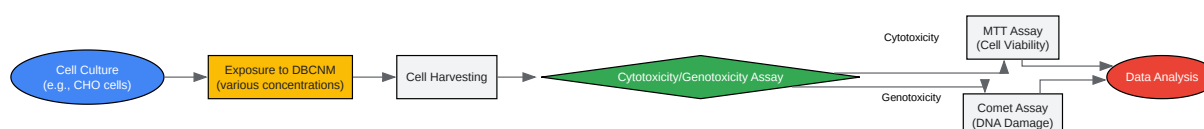
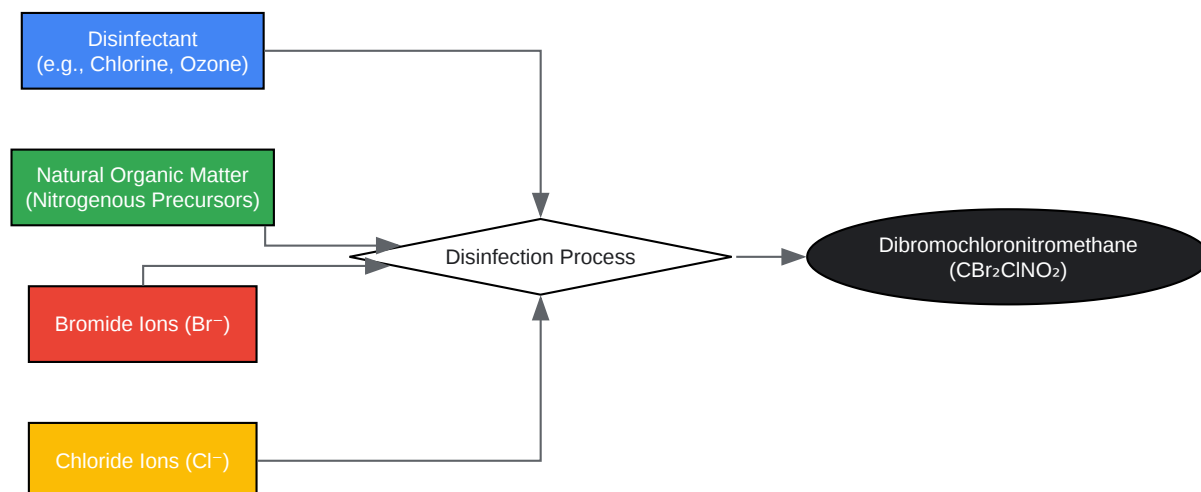
Formation in Drinking Water

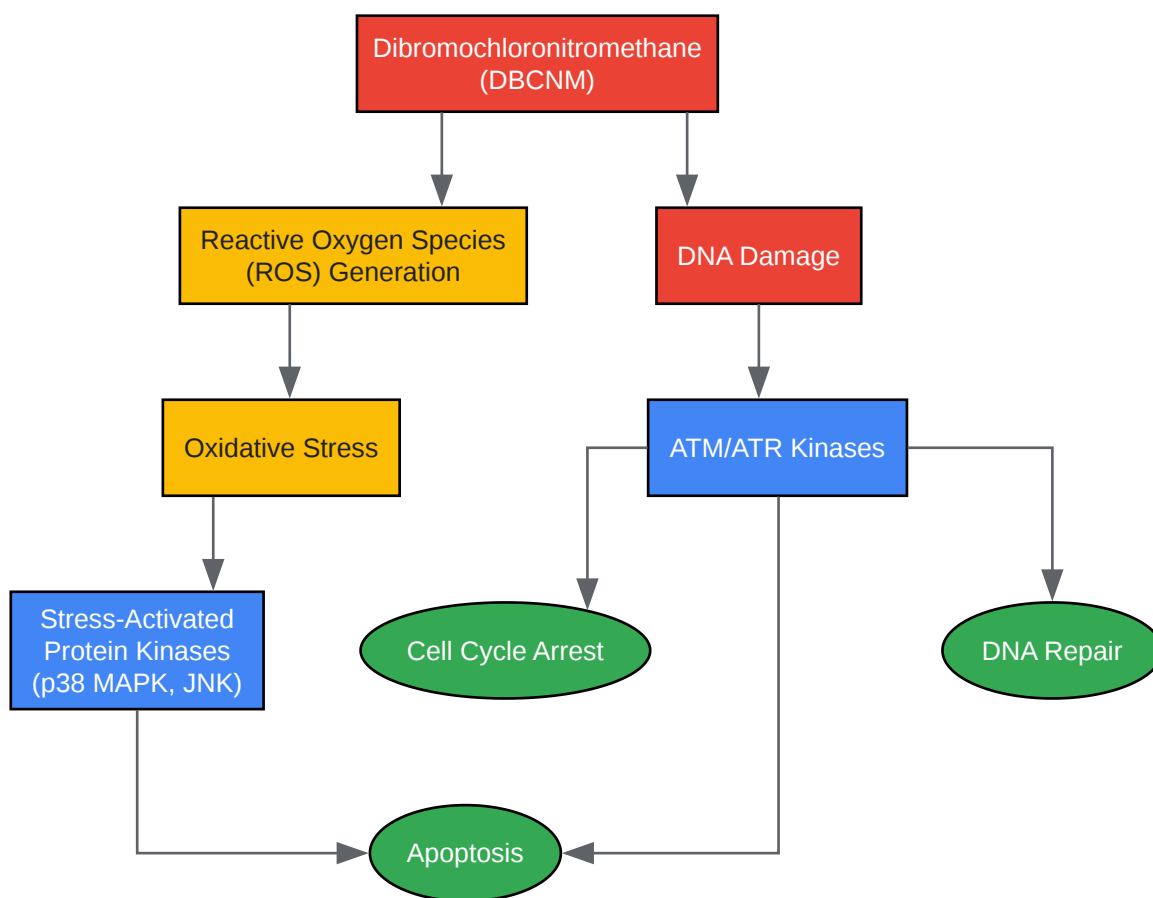
The formation of **dibromochloronitromethane** in drinking water is a complex process influenced by several factors:

- **Disinfectant Type:** Ozonation followed by chlorination has been shown to produce the highest yields of HNMs.[4][5] Chlorination alone also leads to HNM formation, while chloramination generally produces lower levels.[1]
- **Precursor Material:** Hydrophilic fractions of natural organic matter (NOM) are considered the primary precursors for HNM formation.[4] Certain amino acids and amino sugars have also been identified as potential precursors.[5]
- **Water Quality Parameters:**
 - **pH:** Increased pH generally leads to an increase in the formation of HNMs.[1][5]
 - **Bromide Concentration:** The presence of bromide ions is essential for the formation of brominated HNMs like DBCNM. Higher bromide levels can lead to a shift towards more brominated species.[1]

- Nitrite Concentration: The presence of nitrite can also influence the formation of HNMs, particularly in scenarios involving ozonation.[5]

The general mechanism involves the reaction of a disinfectant with the nitro group from organic precursors in the presence of bromide and chloride ions.





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- To cite this document: BenchChem. [Dibromochloronitromethane: A Newly Identified Disinfection Byproduct - A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120692#dibromochloronitromethane-as-a-newly-identified-disinfection-byproduct]

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